

# Essential Procedures for the Safe Disposal of AM-694

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## Compound of Interest

Compound Name: AM-694

Cat. No.: B1665942

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical compounds like **AM-694** is a critical component of a safe and compliant research environment. This document provides a comprehensive, step-by-step guide to the proper disposal procedures for **AM-694**, ensuring the safety of personnel and adherence to regulatory standards.

**AM-694** is classified as a toxic substance if swallowed.<sup>[1]</sup> Therefore, it is imperative that it is treated as hazardous waste. Disposal must be carried out in accordance with all applicable local, regional, national, and international regulations.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes key information regarding the handling and disposal of **AM-694**.

Parameter	Value	Source
Chemical Name	--INVALID-LINK---methanone	[1]
CAS Number	335161-03-0	[1]
Hazard Classification	Acute Toxicity - Oral, Category 3	[1]
Signal Word	Danger	[1]
Hazard Statement	H301: Toxic if swallowed	[1]
Disposal Recommendation	Dispose of contents/container in accordance with local/regional/national/international regulations.	[1]

## Experimental Protocol: Step-by-Step Disposal of AM-694

The following protocol outlines the necessary steps for the safe disposal of **AM-694** and materials contaminated with it.

### 1. Personal Protective Equipment (PPE):

- Gloves: Wear chemically resistant gloves.
- Eye Protection: Use safety glasses or goggles.
- Lab Coat: A standard laboratory coat is required.

### 2. Waste Segregation and Collection:

- Solid Waste:
  - Collect unadulterated **AM-694** powder in its original container or a clearly labeled, compatible hazardous waste container.

- Contaminated materials such as gloves, weighing paper, and pipette tips should be double-bagged in clear plastic bags and placed in a designated solid hazardous waste container.<sup>[2]</sup>
- Liquid Waste:
  - Solutions containing **AM-694** should be collected in a dedicated, leak-proof, and clearly labeled liquid hazardous waste container.
  - Ensure the container is compatible with the solvent used.
  - Do not mix with other waste streams unless compatibility has been verified.

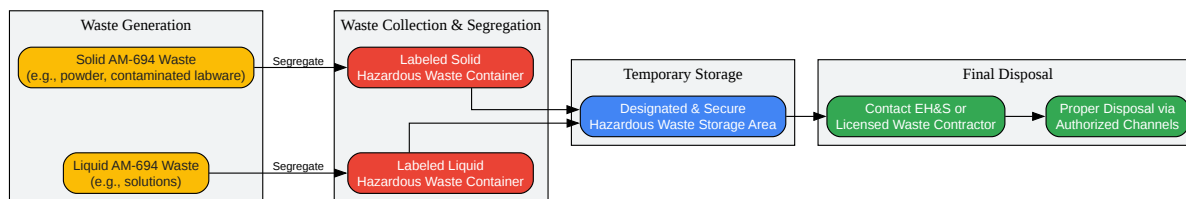
### 3. Waste Container Management:

- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name "**AM-694**," the concentration, and the date of accumulation.
- Closure: Keep waste containers securely closed except when adding waste.<sup>[2]</sup><sup>[3]</sup>
- Storage: Store waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.<sup>[3]</sup> Secondary containment is recommended to prevent spills.<sup>[2]</sup>

### 4. Disposal Procedure:

- Do Not Dispose Down the Drain: Due to its toxicity, **AM-694** should not be disposed of down the sink.<sup>[4]</sup>
- Do Not Dispose in Regular Trash: Solid waste contaminated with **AM-694** must be treated as hazardous waste and not disposed of in the regular trash.<sup>[4]</sup>
- Arrange for Professional Disposal: Contact your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the collected **AM-694** waste.

## AM-694 Disposal Workflow



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Caption: Workflow for the proper disposal of **AM-694** waste.

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## References

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- To cite this document: BenchChem. [Essential Procedures for the Safe Disposal of AM-694]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1665942#am-694-proper-disposal-procedures\]](https://www.benchchem.com/product/b1665942#am-694-proper-disposal-procedures)

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